

# An In-depth Technical Guide to 1,3-Bis(tert-butylperoxyisopropyl)benzene

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## Compound of Interest

Compound Name: 1,3-Bis(tert-butylperoxyisopropyl)benzene

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This technical guide provides a comprehensive overview of **1,3-Bis(tert-butylperoxyisopropyl)benzene**, a bifunctional organic peroxide widely utilized in polymer chemistry. This document details its chemical identity, physicochemical properties, primary applications, mechanism of action, and synthesis protocols.

## Chemical Identity and Nomenclature

**1,3-Bis(tert-butylperoxyisopropyl)benzene**, commonly referred to as BIPB, is the meta-isomer of bis(tert-butylperoxyisopropyl)benzene. It is crucial to distinguish it from its para-isomer (1,4-isomer) and mixtures, which are associated with different CAS numbers and may have varying properties. The compound specified in this guide is the 1,3-isomer, primarily identified by CAS number 2212-81-9.

Identifier	Value
IUPAC Name	1,3-bis(2-tert-butylperoxypropan-2-yl)benzene[1]
Common Name	1,3-Bis(tert-butylperoxyisopropyl)benzene
Abbreviation	BIPB
CAS Number	2212-81-9[2][3][4]
Molecular Formula	C <sub>20</sub> H <sub>34</sub> O <sub>4</sub> [3][5]
Molecular Weight	338.49 g/mol [4]
InChI Key	UBRWPVTUQDJKCC-UHFFFAOYSA-N[2][4]
Synonyms	m-Bis[2-(tert-butylperoxy)-2-propyl]benzene, Perkadox 14, Di(tert-butylperoxyisopropyl)benzene[3][4][6]

Note: The related CAS number 25155-25-3 typically refers to the para-isomer (1,4-) or a mixture of isomers.[7][8][9][10][11][12][13][14][15]

## Physicochemical Properties

The physical and chemical characteristics of **1,3-Bis(tert-butylperoxyisopropyl)benzene** determine its handling, storage, and application parameters.

Property	Value
Appearance	White to slightly yellow flakes or granules
Melting Point	43-49 °C[4][16]
Boiling Point	360 °C (estimated)[17][16]
Density	0.974 g/cm <sup>3</sup> [16]
Flash Point	113 °C[17]
Water Solubility	40 µg/L at 20 °C[4][16]
Theoretical Active Oxygen	9.45%[18]
Self-Accelerating Decomposition Temp. (SADT)	80 °C[17]

## Core Application: Polymer Crosslinking

The principal application of this compound is as a high-efficiency crosslinking agent (also known as a vulcanizing agent) for a wide range of polymers and elastomers.[2][19]

Crosslinking imparts significant improvements to the material's mechanical strength, thermal stability, and durability by creating a three-dimensional polymer network.[2]

Key Polymers Crosslinked:

- Chlorinated Polyethylene (CPE)[2][16]
- Ethylene-Propylene-Diene Monomer (EPDM) Rubber[17][16]
- Ethylene-Vinyl Acetate (EVA) Copolymers[2][17]
- Silicone Rubber[2][16]
- Nitrile Rubber[17][16]
- Natural and Synthetic Rubbers[2]

The crosslinking process is initiated by the thermal decomposition of the peroxide. The unstable O-O bonds in the molecule break when heated, generating highly reactive tert-butoxy

and alkyl free radicals. These radicals then abstract hydrogen atoms from the polymer chains, creating polymer radicals that subsequently combine to form stable carbon-carbon crosslinks.

Caption: Thermal decomposition of 1,3-BIPB to initiate polymer crosslinking.

**1,3-Bis(tert-butylperoxyisopropyl)benzene** is often considered an upgraded alternative to the more traditional crosslinking agent, Dicumyl Peroxide (DCP).[2][18] It offers several distinct advantages, most notably higher efficiency and a significantly lower odor profile in the final products.[20]

Feature	1,3-Bis(tert-butylperoxyisopropyl)benzene (BIPB)	Dicumyl Peroxide (DCP)
Crosslinking Efficiency	High; requires approximately 2/3 the dosage of DCP for the same effect.[2][17][16]	Standard
Odor	Low to none in final products; often called "odorless DCP".[7][18][20]	Produces noticeable odor (acetophenone byproduct)
Scorch Safety	Superior scorch safety and processing stability.[7]	Standard
Applications	Ideal for odor-sensitive applications like footwear and consumer goods.[20]	General purpose

## Experimental Protocols: Synthesis

Several methods for the synthesis of **1,3-Bis(tert-butylperoxyisopropyl)benzene** have been developed, ranging from traditional multi-step routes to more efficient one-step processes.

A primary and widely documented method involves the acid-catalyzed condensation of di-(2-hydroxyisopropyl)benzene with tert-butyl hydroperoxide.[2] This process typically requires a strong acid catalyst.

Caption: Workflow for the acid-catalyzed synthesis of 1,3-BIPB.

#### Detailed Protocol Steps:

- Preparation: The precursor, di-(2-hydroxyisopropyl)benzene, is synthesized from 1,3-diisopropylbenzene via oxidation followed by reduction.[\[2\]](#)
- Reaction: Di-(2-hydroxyisopropyl)benzene and tert-butyl hydroperoxide are mixed in a suitable solvent such as toluene.[\[2\]](#)
- Catalysis: A strong acid catalyst, like sulfuric acid or perchloric acid, is added to initiate the condensation dehydration reaction.[\[2\]](#)[\[18\]](#)
- Purification: The reaction is terminated by adding water. The organic phase is separated, washed repeatedly with water and an alkali solution to remove impurities, and finally dried to yield the product.[\[21\]](#)

A more advanced, one-step synthesis has been developed to improve yield and purity under milder conditions.[\[21\]](#)

#### Protocol Outline:

- Charging Reactants: Tert-butyl hydroperoxide, 2-isopropyl benzene alcohol, and a catalyst (e.g.,  $\text{NaClO}_4$ ) are added to a reaction vessel.[\[21\]](#)
- Initiation: 70% sulfuric acid is slowly added while maintaining the temperature between 30-55 °C. The reaction proceeds for 30-50 minutes.[\[21\]](#)
- Termination and Purification: The reaction is stopped with deionized water. The organic layer is then separated, washed, and dried to obtain the final product with a purity of over 95%.[\[21\]](#)

## Safety and Handling

As an organic peroxide, **1,3-Bis(tert-butylperoxyisopropyl)benzene** is thermally sensitive and requires careful handling.

- Hazards: Risk of fire and explosion if heated (Hazard Class 5.2, UN 3106). May cause eye and skin irritation.[\[7\]](#)

- Storage: Store in a cool, dry, well-ventilated area, away from heat sources and incompatible materials like strong acids and reducing agents.[14][17] Storage temperatures should be kept below 45°C.[17]
- Handling: Avoid exposure to heat, shock, and friction.[12] Use appropriate personal protective equipment (PPE), including gloves and eye/face protection.[16] In case of a spill, do not use combustible absorbents; dampen the material with 60-70% ethanol and transfer to a suitable container.[22]

## Conclusion

**1,3-Bis(tert-butylperoxyisopropyl)benzene** is a highly effective and specialized organic peroxide that serves as a superior crosslinking agent in the polymer industry. Its high efficiency, coupled with the production of low-odor finished materials, makes it an invaluable tool for creating high-performance polymers for a variety of demanding applications. Proper understanding of its properties, synthesis, and safety protocols is essential for its effective and safe utilization in research and industrial settings.

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